

CY5.5-COOH chloride CAS number and molecular weight

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Compound of Interest

Compound Name: CY5.5-COOH chloride

Cat. No.: B15622471

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An In-depth Technical Guide to CY5.5-COOH Chloride

For researchers, scientists, and drug development professionals, this guide provides a comprehensive overview of **CY5.5-COOH chloride**, a near-infrared (NIR) fluorescent dye. This document details its physicochemical properties, and applications, and provides an example of a typical experimental workflow.

Core Properties of CY5.5-COOH Chloride

CY5.5-COOH chloride is a cyanine dye characterized by its carboxylic acid group, which can be used for conjugation to biomolecules, and its chloride salt form. It is a valuable tool in various bioimaging and diagnostic applications due to its excellent spectral properties in the NIR spectrum, which minimizes background fluorescence from biological tissues.

Data Presentation: Physicochemical Properties

Property	Value	Source
Chemical Name	CY5.5-COOH chloride (Cyanine 5.5 carboxylic acid chloride)	[1][2]
CAS Number	2410537-32-3	[1][2]
Molecular Formula	C ₄₀ H ₄₃ ClN ₂ O ₂	[3][4]
Molecular Weight	~619.2 g/mol	[3][5]
Excitation Maximum	~673 nm	[4][6]
Emission Maximum	~707-710 nm	[1][2][4]
Solubility	Soluble in organic solvents like DMSO and DMF; limited aqueous solubility.[4][5]	

Note: Variations in reported molecular weights and CAS numbers may exist across different suppliers and for different salt forms or isomers.

Applications in Research and Development

CY5.5-COOH chloride's properties make it suitable for a range of applications:

- **Bioimaging:** Its NIR fluorescence allows for deep-tissue imaging with reduced scattering and absorption from endogenous molecules.[1][2][7]
- **Disease Diagnosis:** The dye can be conjugated to targeting moieties (e.g., antibodies, peptides) to specifically label and visualize diseased tissues, such as tumors.
- **Microplastic Toxicity Studies:** It has been used to label microplastics to track their biodistribution and assess their toxicity in biological systems.[1]

Experimental Protocols: A General Workflow for Bioconjugation

The carboxylic acid group of CY5.5-COOH allows for its covalent linkage to primary amines on biomolecules like proteins or antibodies. This is typically achieved through carbodiimide chemistry.

Materials:

- **CY5.5-COOH chloride**
- N-hydroxysuccinimide (NHS)
- 1-Ethyl-3-(3-dimethylaminopropyl)carbodiimide (EDC)
- Biomolecule of interest (e.g., antibody) in a suitable buffer (e.g., PBS, pH 7.4)
- Anhydrous Dimethylformamide (DMF) or Dimethyl sulfoxide (DMSO)
- Purification column (e.g., size-exclusion chromatography)

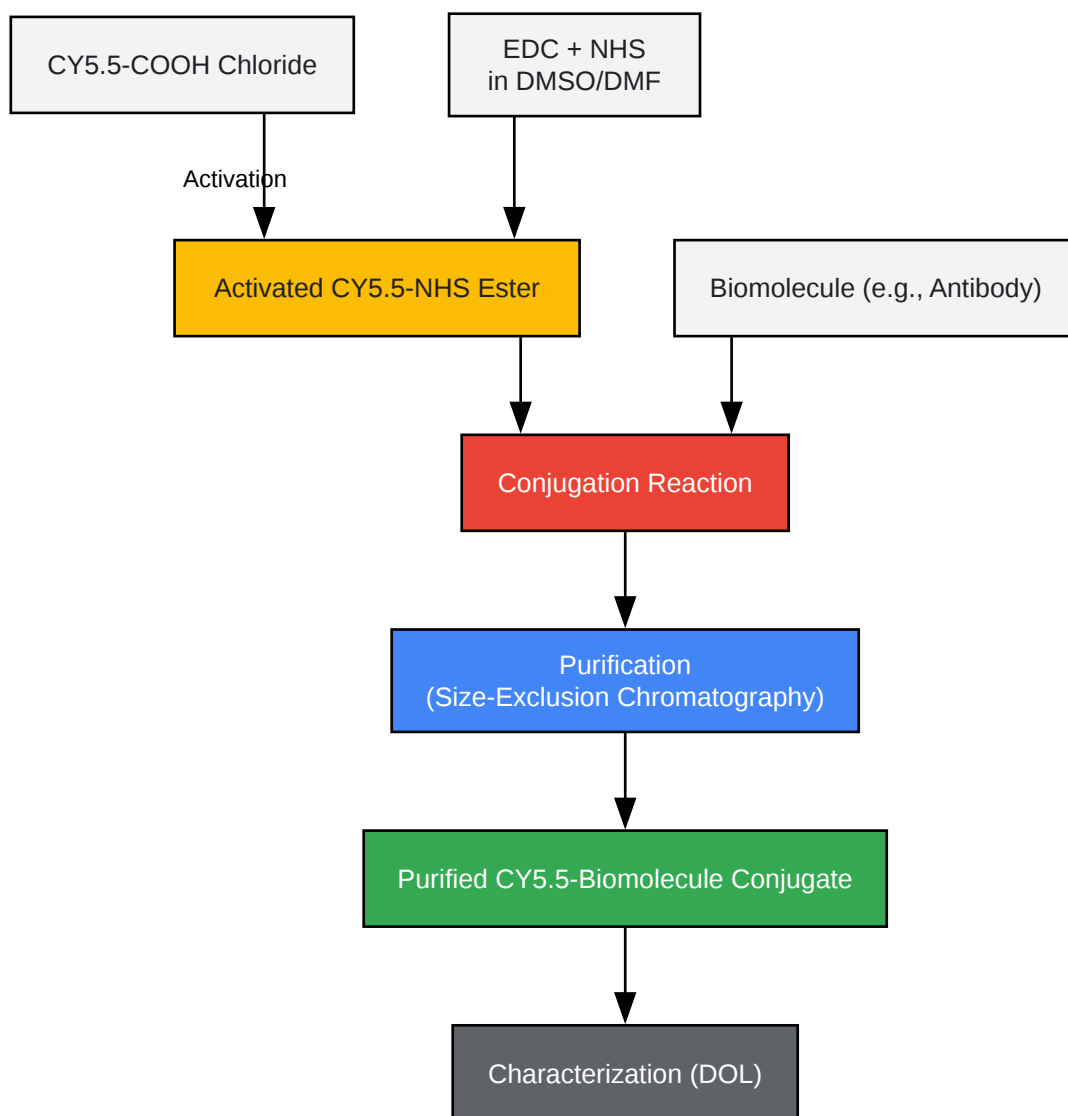
Methodology:

- Activation of CY5.5-COOH:
 - Dissolve **CY5.5-COOH chloride** in a small amount of anhydrous DMF or DMSO.
 - Add a molar excess of EDC and NHS to the CY5.5-COOH solution.
 - Incubate the reaction mixture for 15-30 minutes at room temperature to form the NHS-ester.
- Conjugation to Biomolecule:
 - Add the activated CY5.5-NHS ester solution to the biomolecule solution.
 - The molar ratio of dye to biomolecule should be optimized for the specific application.
 - Allow the reaction to proceed for 1-2 hours at room temperature or overnight at 4°C, with gentle stirring.
- Purification of the Conjugate:

- Remove unconjugated dye and byproducts by passing the reaction mixture through a size-exclusion chromatography column.
- Collect the fractions containing the labeled biomolecule.
- Characterization:
 - Determine the degree of labeling (DOL) by measuring the absorbance of the conjugate at the dye's maximum absorbance wavelength (~675 nm) and the protein's absorbance wavelength (280 nm).

Visualization of Experimental Workflow

The following diagram illustrates the key steps in the bioconjugation process.



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Caption: Workflow for the conjugation of CY5.5-COOH to a biomolecule.

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